

Technical Guide: Anhydrous Barium Iodide () Architecture & Synthesis

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Compound of Interest

Compound Name: Barium iodide

CAS No.: 13718-00-8

Cat. No.: B1143587

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Executive Summary

Anhydrous **Barium Iodide** (

) is a heavy alkaline earth halide that serves as a critical host lattice for high-performance scintillation detectors (e.g.,

) used in medical imaging (SPECT/CT) and nuclear spectroscopy. Unlike its lighter homologs,

does not adopt the fluorite structure; instead, it crystallizes in the orthorhombic cotunnite (

) structure. This guide provides a rigorous analysis of its crystallographic architecture, thermodynamic stability, and the specific "self-validating" synthesis protocols required to avoid the formation of parasitic oxyhalides.

Crystallographic Architecture

The structural integrity of

is defined by its high coordination number and dense packing, which contributes to its high effective atomic number (

) and stopping power for gamma rays.

Crystal System and Space Group

At ambient conditions, anhydrous

stabilizes in the Orthorhombic crystal system.

- Structure Type: Cotunnite ()
- Space Group: (No. 62)[1][2]
- Pearson Symbol: oP12 (Orthorhombic, Primitive, 12 atoms per cell)

Lattice Parameters & Atomic Positions

The unit cell contains four formula units (

). The Barium cations are located in a highly distorted environment, maximizing electrostatic interactions with the large Iodide anions.

Parameter	Value ()	Description
	8.92 Å	Long axis (layer stacking direction)
	5.30 Å	Short axis
	10.69 Å	Intermediate axis
	90°	Orthogonal angles
Density	5.15 g/cm ³	High density essential for -ray attenuation

Coordination Geometry (The "Motif")

The defining feature of the

structure is the Tricapped Trigonal Prism coordination geometry.

- Barium (

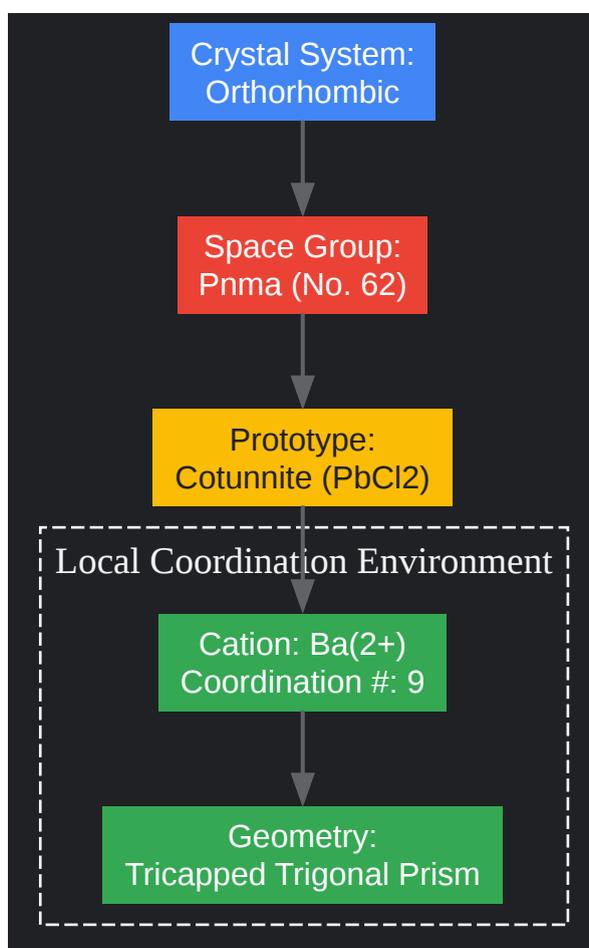
): 9-coordinate.[2] The cation sits at the center of a trigonal prism of six iodine atoms, with three additional iodine atoms "capping" the rectangular faces.

- Iodine (

): Occupies two inequivalent sites, typically 4- or 5-coordinate relative to Barium, bridging the polyhedra to form a dense 3D network.[2]

Structural Logic Diagram

The following diagram illustrates the hierarchical relationship between the lattice symmetry and the local coordination motif.



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Figure 1: Hierarchical breakdown of the crystallographic architecture.

Thermodynamic Stability & Phase Behavior

Understanding the phase stability is crucial for crystal growth and storage.

- Hygroscopicity:

is extremely hygroscopic. Exposure to ambient moisture leads to the formation of the dihydrate (

).

- Hydrolysis Risk: Upon heating in the presence of residual moisture, the halide is prone to hydrolysis rather than simple dehydration:

This reaction is irreversible and contaminates the material with oxyiodides, which quench scintillation light yield.

- Melting Point: 711 °C. Growth from melt (Bridgman technique) requires strict atmosphere control to prevent oxidation.

Synthesis & Purification Protocols

Expert Insight: The most common failure mode in

synthesis is attempting thermal dehydration of the hydrate without a chemical scavenger. The protocol below utilizes Ammonium Iodide (

) as a solid-state buffer to ensure stoichiometric integrity.

The Ammonium Iodide Route (Self-Validating)

This method is self-validating because

dissociates into volatile gases (

) only after it has suppressed hydrolysis, ensuring the final product is pure.

Reagents

- Barium Carbonate (

-) or Barium Hydride (
-) - 99.99% purity.
- Hydroiodic Acid (
 -) - if starting from carbonate.
 - Ammonium Iodide (
 -) - Excess required.

Step-by-Step Protocol

- Precursor Formation: React
with excess
to form hydrated **barium iodide**.^[3]
- Mixing: Mix the hydrated crystals with 2-3 molar equivalents of
. The
acts as an iodinating agent that reverses any microscopic hydrolysis.
- Stepwise Vacuum Dehydration (Critical Step): Place mixture in a quartz tube under dynamic vacuum (
Torr).
 - Stage 1 (150°C): Removal of bulk water.
prevents formation of
.
 - Stage 2 (300°C): Sublimation of excess
.
 - Stage 3 (750°C): Melting of anhydrous

(optional, for densification).

- Validation: The final product must be white/colorless. A yellow tint indicates free iodine (decomposition); a cloudy appearance indicates oxide contamination.

Synthesis Workflow Diagram



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Figure 2: The Ammonium Iodide route for synthesizing high-purity anhydrous **Barium Iodide**.

Applications in Drug Development & Medical Physics

While

is not a pharmaceutical active ingredient, it is a foundational material for scintillation detectors used in pre-clinical and clinical imaging.

- SPECT/CT Detectors: Europium-doped **Barium Iodide** (

) exhibits a light yield

photons/MeV, significantly higher than traditional NaI:TI. This allows for lower radiation doses in animal studies and higher resolution in human diagnostics.

- Organometallic Precursor: In drug synthesis, anhydrous

is used to generate organobarium reagents (e.g., allylbarium) which are highly selective nucleophiles for synthesizing complex molecular scaffolds.

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